

An In-depth Technical Guide to 4-Ethynyltoluene: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethynyltoluene

Cat. No.: B1208493

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Ethynyltoluene**. This compound, also known as p-tolylacetylene, is a valuable building block in organic synthesis, particularly in the development of liquid crystals and complex molecular architectures.^{[1][2]}

Chemical and Physical Properties

The following table summarizes the key physicochemical properties of **4-Ethynyltoluene**. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value
Molecular Formula	C ₉ H ₈ [1] [3] [4] [5]
Molecular Weight	116.16 g/mol [1] [3] [4] [5]
Appearance	Clear pale yellow liquid [1] [2]
Boiling Point	168-170 °C (lit.) [1] [2] [3] [6] [7] [8]
Melting Point	168-170 °C (Note: This value is widely reported but is identical to the boiling point and likely an error in many databases; terminal alkynes with this molecular weight are typically liquid at room temperature.) [1] [6] [8] [9]
Density	0.916 g/mL at 25 °C (lit.) [1] [2] [3] [7] [8]
Refractive Index (n _{20/D})	1.547 (lit.) [1] [2] [3] [6] [7]
Flash Point	49 °C (120.2 °F) - closed cup [1] [7] [8]
Water Solubility	Insoluble [1] [2] [6] [8] [9]
Vapor Pressure	2.62 mmHg at 25°C [1] [9]

Structural Information

The structural identifiers for **4-Ethynyltoluene** are crucial for its unambiguous identification in chemical databases and literature.

Identifier	Value
IUPAC Name	1-ethynyl-4-methylbenzene[4][10]
Synonyms	p-Tolylacetylene, 1-Ethynyl-4-methylbenzene, 4-Methylphenylacetylene[1][2][5][8]
CAS Number	766-97-2[1][2][3][8]
SMILES String	<chem>Cc1ccc(cc1)C#C</chem> [3][8][11]
InChI	1S/C9H8/c1-3-9-6-4-8(2)5-7-9/h1,4-7H,2H3[3][4][7][8]
InChIKey	KSZVOXHGCKKOLL-UHFFFAOYSA-N[3][4][8][9]

```
graph "4_Ethynyltoluene_Structure" {
  layout=neato;
  node [shape=plaintext, fontname="Arial"];
  edge [fontname="Arial"];
```

```
// Benzene ring
C1 [pos="0,1.5!", label="C"];
C2 [pos="-1.3,-0.75!", label="C"];
C3 [pos="1.3,-0.75!", label="C"];
C4 [pos="0,-1.5!", label="C"];
C5 [pos="-1.3,0.75!", label="C"];
C6 [pos="1.3,0.75!", label="C"];
```

```
// Double bonds in ring
C1 -- C6 [label=""];
C2 -- C3 [label=""];
C4 -- C5 [label=""];
```

```
// Single bonds in ring
C1 -- C2 [style=dashed];
C2 -- C5 [style=dashed];
C3 -- C4 [style=dashed];
C3 -- C6 [style=dashed];

// Methyl group
C_CH3 [pos="0,2.5!", label="CH3"];
C1 -- C_CH3;

// Ethynyl group
C_triple1 [pos="0,-2.5!", label="C"];
C_triple2 [pos="0,-3.5!", label="CH"];
C4 -- C_triple1;
C_triple1 -- C_triple2 [label="≡"];

// Invisible nodes for alignment
node [style=invis];
p1 [pos="-2.5,0!"];
p2 [pos="2.5,0!"];
}
```

Caption: Molecular structure of **4-Ethynyltoluene**.

Experimental Protocol: Synthesis of 4-Ethynyltoluene

Aryl-terminal alkynes like **4-Ethynyltoluene** are important intermediates in organic synthesis.

[9] The following is a representative method for its preparation.[9]

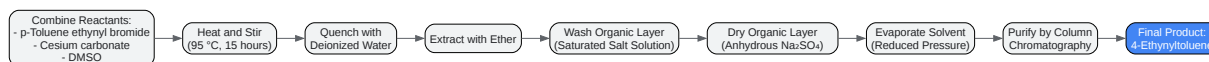
Reaction: Preparation of 4-methylphenylacetylene from p-toluene ethynyl bromide.

Materials:

- p-Toluene ethynyl bromide (0.5 mmol, 98 mg)
- Cesium carbonate (0.5 mmol, 163 mg)
- Dimethyl sulfoxide (DMSO) (5 mL)
- Deionized water
- Ether
- Saturated salt solution
- Anhydrous sodium sulfate
- Petroleum ether (for column chromatography)

Procedure:

- To a 60 mL sealed tube reactor, add p-toluene ethynyl bromide (98 mg, 0.5 mmol), cesium carbonate (163 mg, 0.5 mmol), and dimethyl sulfoxide (5 mL).^[9]
- Stir the reaction mixture at 95 °C for 15 hours.^[9]
- After the reaction is complete, add deionized water to the system.
- Extract the aqueous mixture with ether.
- Wash the combined organic layer with a saturated salt solution.
- Dry the organic layer over anhydrous sodium sulfate.^[9]
- Evaporate the solvent under reduced pressure to obtain the crude product.^[9]
- Purify the crude product by column chromatography using petroleum ether as the eluent to yield 4-methylphenylacetylene as a colorless liquid (54 mg, 93% yield).^[9]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **4-Ethynyltoluene**.

Applications

4-Ethynyltoluene is a versatile intermediate in organic chemistry. Its primary applications include:

- Organic Synthesis: It serves as a key building block for creating more complex molecules, such as in the cycloaddition of alkynes to form bis(bicyclic) products.^{[2][7]}
- Liquid Crystals: It is used as an intermediate in the manufacturing of liquid crystals, which are essential components in display technologies.^[1]
- Research: It is utilized in various research contexts, including proteomics research and the synthesis of novel chemical compounds.^[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 766-97-2,4-Ethynyltoluene | lookchem [lookchem.com]
- 2. 4-Ethynyltoluene | 766-97-2 [chemicalbook.com]
- 3. 4-乙炔基甲苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Benzene, 1-ethynyl-4-methyl- [webbook.nist.gov]
- 5. scbt.com [scbt.com]

- 6. chemwhat.com [chemwhat.com]
- 7. 4-Ethynyltoluene 97 766-97-2 [sigmaaldrich.com]
- 8. 766-97-2 CAS MSDS (4-Ethynyltoluene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. 4-ETHYNYLTOLUENE [chembk.com]
- 10. p-Ethynyltoluene | C₉H₈ | CID 13018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Benzene, 1-ethynyl-4-methyl- (CAS 766-97-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethynyltoluene: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208493#4-ethynyltoluene-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com